

Technical Support Center: Inherited Argon in Biotite Dating

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Compound of Interest

Compound Name: BLACK MICA (biotite)

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This guide provides researchers, scientists, and drug development professionals with essential information for identifying and accounting for inherited argon in biotite $^{40}\text{Ar}/^{39}\text{Ar}$ geochronology.

Frequently Asked Questions (FAQs)

Q1: What is inherited or excess argon?

A1: Inherited argon and excess argon, collectively termed extraneous argon, refer to ^{40}Ar atoms present in a mineral that did not originate from the in situ radioactive decay of ^{40}K within that mineral's crystal lattice.^[1] Excess ^{40}Ar is parentless argon that has been incorporated into the mineral from an external source, such as fluids, melts, or surrounding older rocks during metamorphic events.^{[1][2]} Inherited argon specifically refers to ^{40}Ar that remains in a mineral due to incomplete degassing during a thermal event or the incorporation of older, undegassed mineral components.^[1]

Q2: How does inherited argon affect biotite dating?

A2: The presence of extraneous ^{40}Ar leads to an artificially high measurement of radiogenic argon, causing the calculated $^{40}\text{Ar}/^{39}\text{Ar}$ age to be older than the true crystallization or cooling age of the biotite.^{[1][3]} This is a well-documented issue, particularly in metamorphic regions where biotite may crystallize or recrystallize in an environment with a high partial pressure of argon released from older rocks.^{[1][4]}

Q3: What are the common signs of inherited argon in my $^{40}\text{Ar}/^{39}\text{Ar}$ data?

A3: Key indicators include:

- Anomalously Old Ages: The calculated plateau age is significantly older than stratigraphically or geologically related rocks.[\[1\]](#)
- Saddle-Shaped Age Spectrum: The age spectrum plot shows higher ages in the initial and final heating steps, with a minimum age in the intermediate steps.[\[5\]](#)
- High Initial $^{40}\text{Ar}/^{36}\text{Ar}$ Ratio: An inverse isochron analysis yields a trapped $^{40}\text{Ar}/^{36}\text{Ar}$ ratio significantly greater than the atmospheric value of ~ 298.56 .[\[6\]](#)[\[7\]](#) This is a direct indication of a non-atmospheric, ^{40}Ar -rich trapped component.
- Scattered Isochron: Data points on an inverse isochron plot show significant scatter, resulting in a high Mean Square of Weighted Deviates (MSWD).[\[5\]](#)[\[6\]](#)

Q4: What is the difference between a plateau age and an isochron age, and which is more reliable in the presence of inherited argon?

A4:

- A Plateau Age is calculated from a portion of a step-heating experiment where at least three consecutive steps, comprising over 50% of the total ^{39}Ar released, yield statistically concordant ages.[\[5\]](#) This method assumes that any trapped argon has an atmospheric composition ($^{40}\text{Ar}/^{36}\text{Ar} \approx 298.56$).[\[8\]](#)
- An Inverse Isochron Age is derived from a plot of $^{36}\text{Ar}/^{40}\text{Ar}$ vs. $^{39}\text{Ar}/^{40}\text{Ar}$. The age is calculated from the x-intercept, while the y-intercept provides the initial (trapped) $^{40}\text{Ar}/^{36}\text{Ar}$ ratio for the sample.[\[6\]](#)[\[7\]](#)

In cases of inherited argon, the isochron age is generally more reliable.[\[5\]](#)[\[7\]](#) The isochron method does not assume an atmospheric composition for the trapped component; instead, it calculates it. If the initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio is higher than atmospheric, the isochron method corrects for this "excess" ^{40}Ar , yielding a more accurate age.[\[6\]](#)[\[7\]](#)

Troubleshooting Guide

Problem 1: My calculated plateau age is geologically too old.

Possible Cause	Troubleshooting Steps
Inherited/Excess 40Ar	<p>1. Construct an Inverse Isochron Plot: Use the data from all heating steps. 2. Check the Initial 40Ar/36Ar Ratio: Examine the y-intercept. A value significantly > 298.56 confirms the presence of excess 40Ar.^[6] 3. Evaluate the Isochron Age: The age derived from the x-intercept is corrected for this excess argon and should be considered the more accurate age.^[7] 4. Check the MSWD: A low MSWD (typically <2.5) indicates a good fit and a reliable isochron age.^[6]</p>
Sample Alteration	<p>1. Examine Petrography: Check for signs of alteration, such as chloritization, which can affect argon retention. 2. Review K/Ca Ratios: In the step-heating data, look for variations in the K/Ca ratio plot, which can indicate degassing from different mineral phases (e.g., alteration products).^[6]</p>

Problem 2: My inverse isochron plot has a high MSWD value (>2.5).

Possible Cause	Troubleshooting Steps
Heterogeneous Distribution of Excess ^{40}Ar	The excess argon is not uniformly distributed throughout the biotite grain. This violates a key assumption of the isochron model and can lead to a 'false' isochron with a high MSWD.[7] The resulting age should be treated with caution.
Mixing of Multiple Argon Components	The gas released during step-heating is a mix from different domains (e.g., original biotite, altered zones, inclusions) with different initial argon compositions. This scatter is referred to as "geological error".[5]
^{39}Ar Recoil	During irradiation, ^{39}Ar atoms can be redistributed or lost from the grain, particularly in fine-grained or altered samples.[3][9] This can disrupt the isochron systematics.

Experimental Protocols

Key Experiment: $^{40}\text{Ar}/^{39}\text{Ar}$ Step-Heating and Isochron Analysis

This method is the primary tool for identifying and correcting for inherited argon.

Methodology:

- Sample Preparation:
 - Crush and sieve the host rock.
 - Separate biotite crystals using magnetic and heavy liquid techniques.
 - Hand-pick pristine, unaltered biotite grains under a binocular microscope. Clean the separates ultrasonically in deionized water and acetone.
- Irradiation:

- Wrap the biotite separates in aluminum foil.
- Load the samples into a quartz vial along with a neutron fluence monitor of a known age (e.g., Fish Canyon Tuff sanidine).[10]
- Irradiate the vial in a nuclear reactor. The irradiation converts a known fraction of ^{39}K to ^{39}Ar .[11]
- Mass Spectrometry (Step-Heating):
 - Load the irradiated sample into a high-vacuum gas extraction line connected to a noble gas mass spectrometer.
 - Heat the sample incrementally using a laser or resistance furnace, releasing the trapped argon in steps at progressively higher temperatures.[12][13]
 - After each heating step, purify the released gas using getters.
 - Analyze the isotopic composition (^{40}Ar , ^{39}Ar , ^{38}Ar , ^{37}Ar , ^{36}Ar) of the purified gas in the mass spectrometer.[14]
- Data Analysis and Correction:
 - Correct the measured isotope ratios for system blanks, mass discrimination, and interfering isotopes produced from K and Ca during irradiation.[10][15]
 - Calculate an apparent age for each heating step.
 - Plot the results on an Age Spectrum Diagram (Apparent Age vs. Cumulative % ^{39}Ar Released).
 - Plot the results on an Inverse Isochron Diagram ($^{36}\text{Ar}/^{40}\text{Ar}$ vs. $^{39}\text{Ar}/^{40}\text{Ar}$).
 - Calculate the plateau age, isochron age, and initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio, along with their associated uncertainties and MSWD values.

Data Presentation: Interpreting Results

The table below shows a hypothetical comparison of results for a biotite sample with and without inherited argon, demonstrating how isochron analysis provides a corrected, more accurate age.

Sample ID	Plateau Age (Ma)	Isochron Age (Ma)	Initial $^{40}\text{Ar}/^{36}\text{Ar}$ (y-intercept)	MSWD	Interpretation
BT-01 (Ideal)	100.5 ± 0.5	100.2 ± 0.6	299.1 ± 5.2	1.2	No significant inherited Ar. Plateau and isochron ages agree. Initial $^{40}\text{Ar}/^{36}\text{Ar}$ is atmospheric.
BT-02 (Inherited Ar)	125.3 ± 0.8	101.1 ± 1.2	850.6 ± 25.3	1.8	Significant inherited Ar present. Plateau age is artificially old. Isochron age is corrected and reliable.

Visualizations

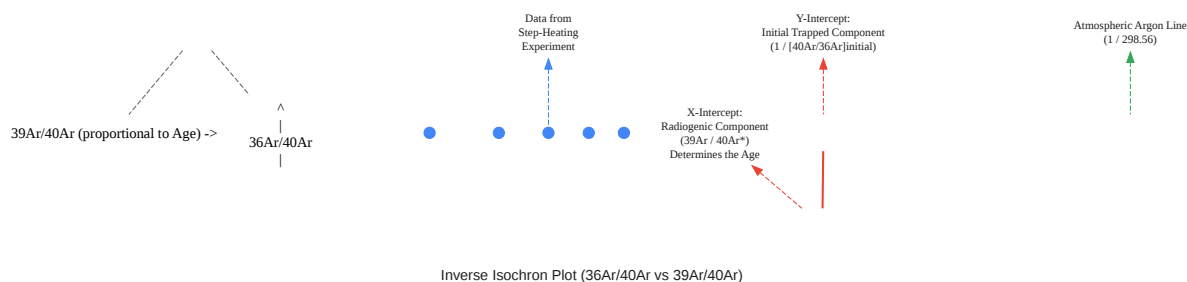
Workflow for Inherited Argon Identification and Correction

The following workflow illustrates the decision-making process when analyzing $^{40}\text{Ar}/^{39}\text{Ar}$ step-heating data for biotite.

Caption: Decision workflow for interpreting $^{40}\text{Ar}/^{39}\text{Ar}$ biotite data.

Conceptual Diagram of the Inverse Isochron Plot

This diagram explains the components of an inverse isochron plot and how it differentiates between radiogenic and inherited argon.



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Caption: Components of an inverse isochron plot for argon dating.

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